

Application Notes and Protocols for Ro 18-5364 Administration in Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

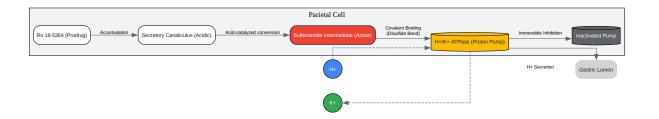
Introduction

Ro 18-5364 is a potent, irreversible inhibitor of the gastric H+/K+-ATPase, commonly known as the proton pump. Like other substituted benzimidazoles such as omeprazole and rabeprazole, it effectively suppresses gastric acid secretion. Its mechanism of action relies on its acid-activated conversion to a reactive species that covalently binds to the H+/K+-ATPase, thereby inactivating it. These application notes provide a comprehensive overview and representative protocols for the administration of **Ro 18-5364** in animal studies, based on available data and established methodologies for similar proton pump inhibitors (PPIs). Due to the limited publicly available in-vivo data for **Ro 18-5364**, the following protocols are adapted from studies on well-characterized PPIs.

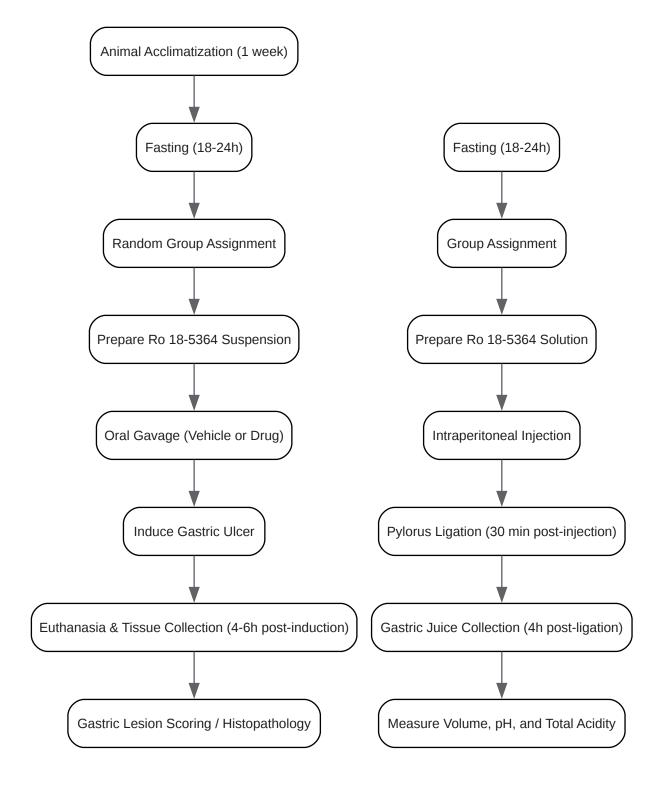
Mechanism of Action: H+/K+-ATPase Inhibition

Ro 18-5364, being a proton pump inhibitor, follows a well-established mechanism of action. It is a prodrug that requires an acidic environment for its conversion into the active form.









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